

# 2-Ethyl-5-methylpyrazine chemical properties and structure

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## Compound of Interest

Compound Name: **2-Ethyl-5-methylpyrazine**

Cat. No.: **B082492**

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## An In-depth Technical Guide to **2-Ethyl-5-methylpyrazine**

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies for **2-Ethyl-5-methylpyrazine**. The information is intended for researchers, scientists, and professionals in drug development and flavor chemistry.

## Core Chemical Properties and Structure

**2-Ethyl-5-methylpyrazine** is a heterocyclic organic compound and a member of the pyrazine class.<sup>[1]</sup> It is a colorless to slightly yellow liquid known for its nutty, roasted, and grassy odor.<sup>[1]</sup> <sup>[2]</sup> This compound is a significant flavor component found in various foods such as tea, soybean paste, chocolate, and sesame seed oil, often formed as a product of the Maillard reaction.<sup>[1]</sup><sup>[2]</sup>

## Structural Identifiers

The structure of **2-Ethyl-5-methylpyrazine** is defined by a pyrazine ring substituted with an ethyl group at position 2 and a methyl group at position 5.

Identifier	Value
IUPAC Name	2-ethyl-5-methylpyrazine <a href="#">[1]</a>
SMILES	CCC1=NC=C(N=C1)C <a href="#">[1]</a>
InChI	InChI=1S/C7H10N2/c1-3-7-5-8-6(2)4-9-7/h4-5H,3H2,1-2H3 <a href="#">[1]</a>
InChIKey	OXCKCFJIKRGXMM-UHFFFAOYSA-N <a href="#">[1]</a>
CAS Number	13360-64-0 <a href="#">[3]</a>

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethyl-5-methylpyrazine** is presented below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	122.17 g/mol <a href="#">[1]</a>
Density	0.960-0.970 g/cm <sup>3</sup> <a href="#">[1]</a>
Boiling Point	57.0 °C @ 10.00 mm Hg <a href="#">[4]</a>
Flash Point	58.89 °C <a href="#">[4]</a>
Refractive Index	1.491-1.501 <a href="#">[1]</a>
Solubility	Soluble in water and organic solvents. <a href="#">[1]</a> <a href="#">[5]</a>
logP (o/w)	2.340 <a href="#">[4]</a>

## Chemical Structure Visualization

The two-dimensional chemical structure of **2-Ethyl-5-methylpyrazine** is depicted below, illustrating the arrangement of the pyrazine ring with its ethyl and methyl substituents.

Caption: 2D Structure of **2-Ethyl-5-methylpyrazine**

## Experimental Protocols

The analysis of **2-Ethyl-5-methylpyrazine**, particularly in complex matrices like food and beverages, often involves chromatographic techniques to ensure accurate identification and quantification.

### Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a robust method for the identification of volatile and semi-volatile compounds such as **2-Ethyl-5-methylpyrazine**.<sup>[6]</sup>

Methodology:

- Sample Preparation: Samples containing **2-Ethyl-5-methylpyrazine** are typically prepared using solvent extraction or solid-phase microextraction (SPME) to isolate the volatile components.
- Gas Chromatography: The extracted sample is injected into a GC system equipped with a capillary column (e.g., DB-WAX or HP-5ms).<sup>[6]</sup> The oven temperature is programmed to separate the individual components of the mixture based on their boiling points and interactions with the stationary phase.<sup>[6][7]</sup>
- Mass Spectrometry: As compounds elute from the GC column, they enter the mass spectrometer, where they are ionized (commonly by electron ionization).<sup>[8]</sup> The resulting mass spectrum provides a unique fragmentation pattern that serves as a chemical fingerprint for identification.<sup>[6]</sup>

### High-Performance Liquid Chromatography (HPLC) Separation

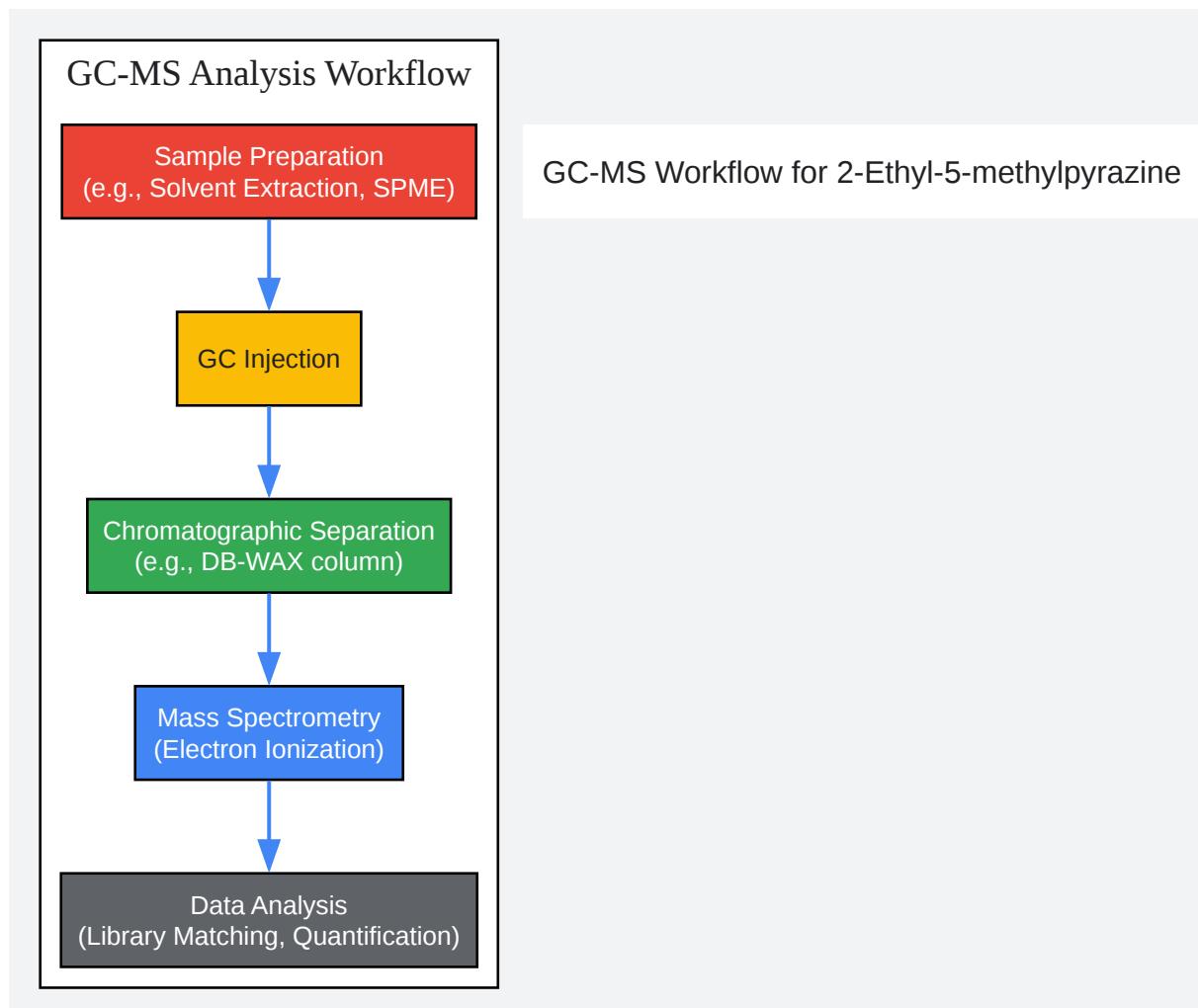
For the separation of **2-Ethyl-5-methylpyrazine** from its isomers, such as 2-Ethyl-6-methylpyrazine, reversed-phase HPLC can be employed.<sup>[6]</sup>

Methodology:

- Instrumentation: An HPLC system equipped with a suitable column, such as a Chiraldex AD-H, and a UV detector is used.[6]
- Mobile Phase: A mobile phase consisting of a mixture of solvents like cyclohexane and isopropanol or hexane and isopropanol is used in an isocratic mode.[6] The specific ratio of the solvents is optimized to achieve the best separation.[6]
- Detection: The effluent from the column is monitored at a specific wavelength, for instance, 278 nm, to detect the eluting compounds.[6]
- Fraction Collection: Fractions corresponding to the separated isomers can be collected for further analysis, such as by NMR or GC-MS, to confirm their identity.[6]

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the analysis of **2-Ethyl-5-methylpyrazine** using GC-MS.



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Caption: GC-MS Workflow for **2-Ethyl-5-methylpyrazine**

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